

Personal protective equipment for handling Boc-D-Ala(3,3-diphenyl)-OH

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Compound of Interest

Compound Name: *Boc-D-Ala(3,3-diphenyl)-OH*

Cat. No.: *B048203*

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Essential Safety and Handling Guide for Boc-D-Ala(3,3-diphenyl)-OH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Boc-D-Ala(3,3-diphenyl)-OH**. Adherence to these procedures is vital for ensuring a safe laboratory environment and maintaining the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure. The following personal protective equipment should be worn when handling **Boc-D-Ala(3,3-diphenyl)-OH**.

| Protection Type | Specific Recommendations | Rationale |
|------------------------|---|--|
| Eye/Face Protection | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] | To protect eyes from potential splashes or dust particles. |
| Skin Protection | Handle with chemical-impermeable gloves (inspected prior to use) and wear protective, impervious clothing. [1] | To prevent direct skin contact with the compound. |
| Respiratory Protection | Use in a well-ventilated area. If dust formation is likely, a particle filter or a self-contained breathing apparatus may be necessary. [1] | To avoid the inhalation of dust particles. |

Operational Plan: Step-by-Step Procedures

Proper handling and storage are critical for safety and for preserving the compound's stability.

Handling Protocol

- Ventilation: Always handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Avoid Dust Formation: As a solid powder, care must be taken to prevent the generation and inhalation of dust during weighing and transfer.[\[1\]](#)[\[2\]](#)
- Grounding: To prevent fires caused by electrostatic discharge, use non-sparking tools and ensure equipment is properly grounded.[\[1\]](#)[\[2\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#) Wash hands thoroughly after handling.

- Ingestion and Inhalation: Do not eat, drink, or smoke in the laboratory. Avoid breathing in dust, mists, or vapors.[\[1\]](#)

Storage Protocol

- Container: Store in a tightly closed container.[\[1\]](#)[\[2\]](#)
- Conditions: Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#) Recommended storage temperatures are -20°C for long-term (3 years) or 4°C for short-term (2 years) storage.[\[3\]](#)
- Incompatibilities: Store separately from foodstuff containers and incompatible materials.[\[1\]](#)[\[2\]](#)

Emergency and Disposal Plans

First Aid Measures

Immediate action is crucial in case of accidental exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water and consult a doctor.[\[1\]](#)
- In Case of Eye Contact: Rinse the eyes with pure water for at least 15 minutes and seek medical attention.[\[1\]](#)
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a poison control center or doctor immediately.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves and safety goggles.[\[1\]](#) Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[\[1\]](#)

- Cleaning Up: Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[1]

Disposal Plan

- Chemical Disposal: Dispose of unused or waste material through a licensed professional waste disposal service.
- Container Disposal: Contaminated packaging should be disposed of in the same manner as the chemical. Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[1]

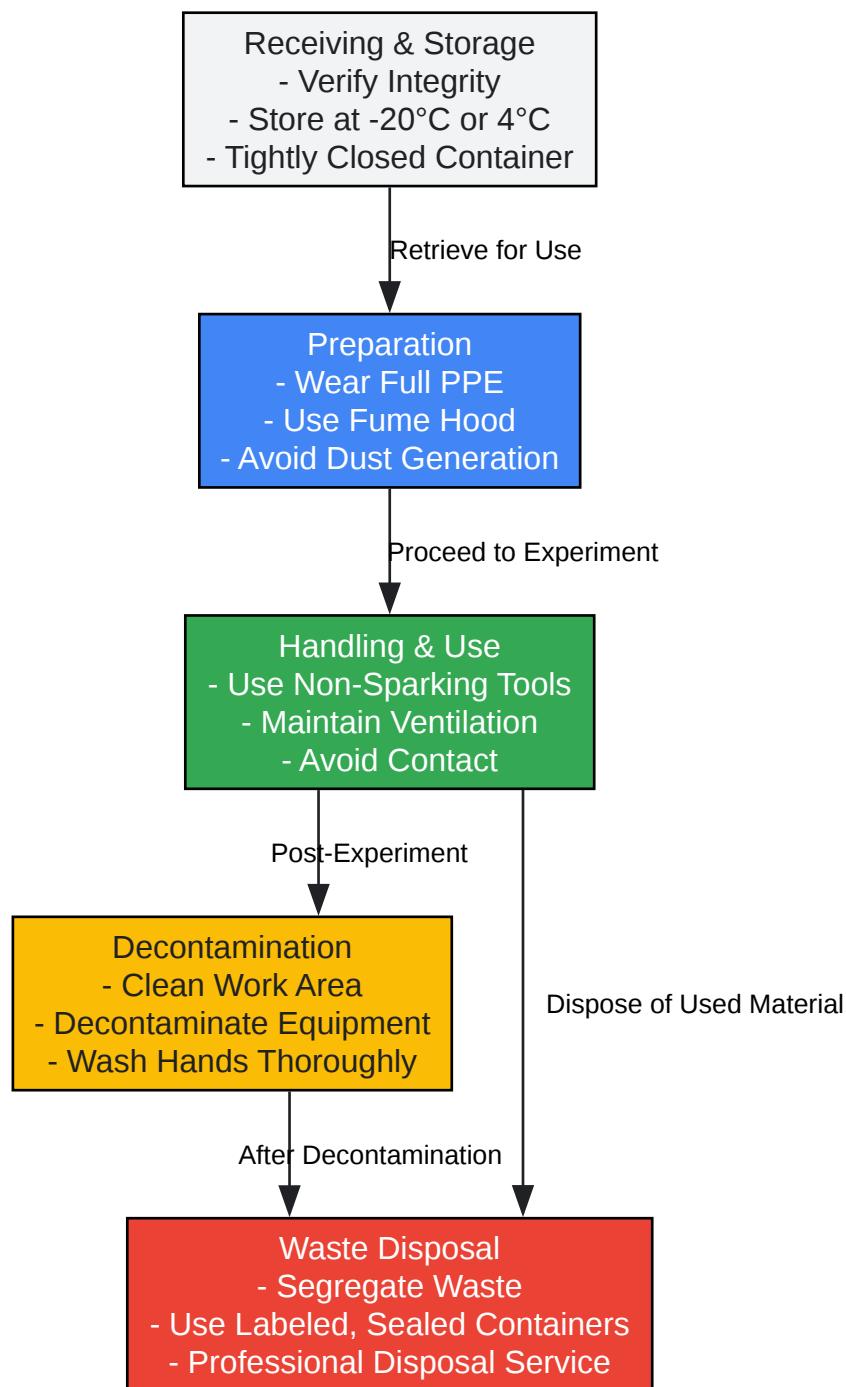
Quantitative Data Summary

The table below summarizes key quantitative data for **Boc-D-Ala(3,3-diphenyl)-OH**.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₂₀ H ₂₃ NO ₄ |
| Molecular Weight | 341.40 g/mol [3] |
| Appearance | White to off-white solid powder[3][4] |
| Melting Point | 157 °C (decomposes)[2] |
| Storage Temperature | Powder: -20°C (3 years), 4°C (2 years)[3] |
| Solubility | DMSO: 100 mg/mL (292.91 mM)[3] |

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Boc-D-Ala(3,3-diphenyl)-OH** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Boc-D-Ala(3,3-diphenyl)-OH**.

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